

Application Note: Preparation of Patulitrin Stock Solutions in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: Patulitrin

Cat. No.: B192047

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Patulitrin** is a flavonoid glycoside, a class of natural compounds known for a variety of biological activities.[1] Found in plants such as French marigold (*Tagetes patula*), it has demonstrated antioxidant, anti-inflammatory, and antimicrobial properties in research settings.[1][2][3] For in vitro and in vivo studies, the accurate and consistent preparation of stock solutions is paramount to ensure experimental reproducibility and the validity of results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **patulitrin** and other similar nonpolar compounds for use in biological assays.[3][4]

This application note provides a detailed protocol for the preparation, storage, and handling of **patulitrin** stock solutions in DMSO. Adherence to these guidelines will help maintain the stability and integrity of the compound, leading to more reliable experimental outcomes.

Quantitative Data Summary

The physical and chemical properties of **patulitrin** are summarized below. This information is essential for accurate calculations and solution preparation.

Table 1: Chemical and Physical Properties of **Patulitrin**

Property	Value	Reference(s)
CAS Number	19833-25-1	[1][4][5]
Molecular Formula	C ₂₂ H ₂₂ O ₁₃	[4][6][7]
Molecular Weight	494.4 g/mol	[2][4][6]
Appearance	Powder	[4][8]
Purity	Typically ≥98%	[4][7][8]

| Common Solvent | DMSO, Pyridine, Methanol, Ethanol [[3]][4] |

Table 2: Example Calculations for Preparing **Patulitrin** Stock Solutions This table provides the required mass of **patulitrin** to prepare common stock solution concentrations. The formula used is: Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular Weight (g/mol) / 1000

Desired Concentration	Final Volume	Molecular Weight (g/mol)	Required Mass of Patulitrin (mg)
10 mM	1 mL	494.4	4.94 mg
10 mM	5 mL	494.4	24.72 mg
20 mM	1 mL	494.4	9.89 mg
50 mM	1 mL	494.4	24.72 mg

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **patulitrin** in DMSO. The same procedure can be adapted for other concentrations using the calculations in Table 2.

Materials and Equipment

- **Patulitrin** powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

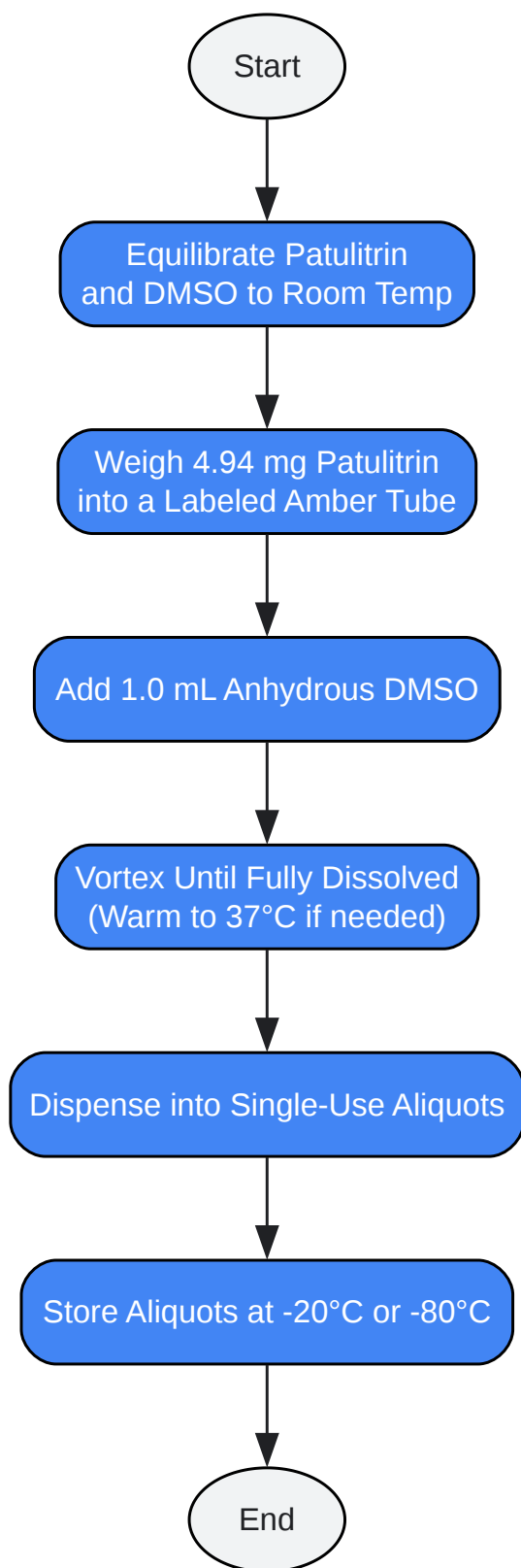
- Calibrated analytical balance
- Sterile, amber, or light-protecting 1.5 mL microcentrifuge tubes
- Sterile, low-retention pipette tips
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure

- Preparation:
 - Work in a clean, designated area, such as a chemical fume hood or a biosafety cabinet, to minimize contamination.[9]
 - Allow the **patulitrin** powder vial and DMSO to equilibrate to room temperature for at least one hour before opening to prevent water condensation.[4]
 - Label the amber microcentrifuge tube with the compound name, concentration, date, and your initials.[9]
- Weighing **Patulitrin**:
 - Place a sterile, empty 1.5 mL microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh 4.94 mg of **patulitrin** powder directly into the tube. Avoid spilling the powder.
 - Record the exact weight.
- Dissolution:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the **patulitrin** powder.

- Close the cap tightly and seal with parafilm.
- Vortex the solution for 1-2 minutes until the **patulitrin** is completely dissolved.^[9] Visually inspect the solution against a light source to ensure no solid particles remain.
- If solubility is an issue, the solution may be gently warmed in a 37°C water bath for 5-10 minutes, followed by vortexing. Ensure the compound is stable at this temperature.^[10]
- Storage and Aliquoting:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to create single-use aliquots.^[11]
 - Dispense the stock solution into smaller volume, sterile, amber microcentrifuge tubes (e.g., 20 µL or 50 µL aliquots).
 - Store the aliquots in a desiccated environment at -20°C for short-to-medium-term storage or at -80°C for long-term storage.^[5]

Workflow for Preparing **Patulitrin** Stock Solution



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Caption: Workflow for **Patulitrin** stock solution preparation.

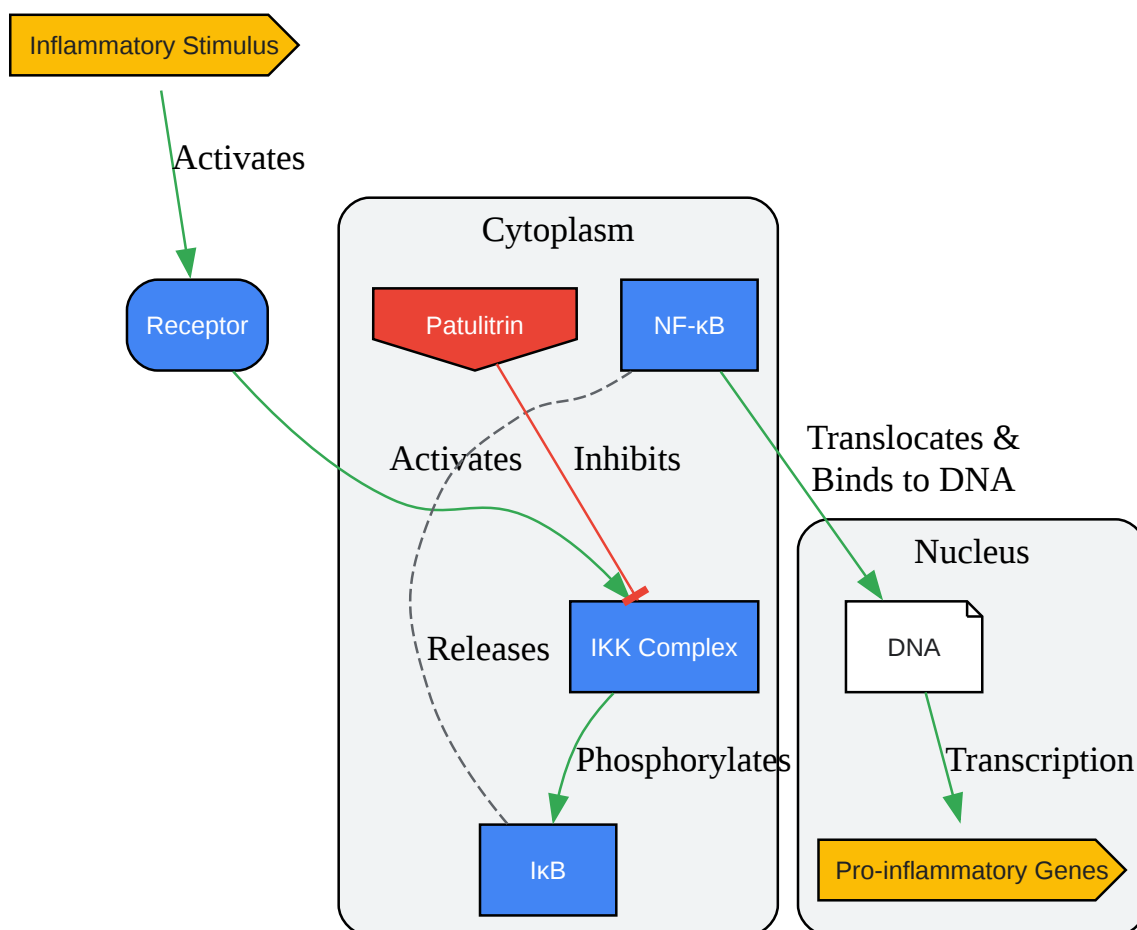
Stability and Handling

- **Solvent Choice:** Always use high-quality, anhydrous DMSO to prepare stock solutions. Water in DMSO can promote compound degradation over time.[\[12\]](#)[\[13\]](#)
- **Light Sensitivity:** **Patulitrin**, like many flavonoids, may be light-sensitive. Prepare and store solutions in amber vials or tubes wrapped in foil to prevent photodegradation.[\[14\]](#)
- **Freeze-Thaw Cycles:** The stability of compounds can be compromised by multiple freeze-thaw cycles.[\[11\]](#) Using single-use aliquots is the most effective way to preserve the integrity of the stock solution.
- **Before Use:** Prior to use in an experiment, thaw an aliquot at room temperature and centrifuge it briefly to collect the solution at the bottom of the tube. Visually inspect for any signs of precipitation. If precipitates are observed, gentle warming and vortexing may be required to redissolve the compound.[\[10\]](#)

Biological Context: Patulitrin and Inflammatory Signaling

Patulitrin's anti-inflammatory effects are likely mediated through its interaction with key cellular signaling pathways. Flavonoids are known to modulate pathways such as the Nuclear Factor-kappa B (NF- κ B) pathway, which is a central regulator of inflammatory gene expression. The diagram below illustrates a conceptual model of how **patulitrin** might exert its anti-inflammatory action by inhibiting this pathway.

Conceptual Diagram of NF- κ B Pathway Inhibition by **Patulitrin**



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Caption: **Patulitrin** may inhibit inflammation via the NF-κB pathway.

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